

# Personal protective equipment for handling Molybdenum(VI) tetrachloride oxide

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## Compound of Interest

Compound Name: Molybdenum(VI) tetrachloride  
oxide

Cat. No.: B083535

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## Technical Support Center: Molybdenum(VI) Tetrachloride Oxide Safe Handling

This guide provides essential safety information and troubleshooting for handling **Molybdenum(VI) tetrachloride oxide**. Adherence to these protocols is critical to ensure personal safety and experimental integrity.

### Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Molybdenum(VI) tetrachloride oxide**?

A1: **Molybdenum(VI) tetrachloride oxide** is a corrosive solid that can cause severe skin burns and eye damage.<sup>[1][2]</sup> It is also harmful if inhaled, as it can cause respiratory irritation.<sup>[3]</sup> In the presence of moisture, it may form hydrogen chloride gas, which is corrosive to the respiratory tract.<sup>[2]</sup> Ingestion can lead to severe burns of the gastrointestinal tract.<sup>[2]</sup>

Q2: Why is this compound considered moisture-sensitive?

A2: **Molybdenum(VI) tetrachloride oxide** reacts with water.<sup>[4]</sup> This reaction can produce toxic and corrosive fumes, such as hydrogen chloride.<sup>[2][3]</sup> Therefore, it is crucial to handle this compound in a dry, inert atmosphere.

Q3: What are the immediate first aid measures in case of exposure?

A3:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids. Seek immediate medical attention from an ophthalmologist.[2]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water. A physician should be called immediately.[1][2]
- Inhalation: Move the individual to fresh air and keep them at rest. If breathing is difficult or other respiratory symptoms appear, seek immediate medical assistance.[2]
- Ingestion: Do NOT induce vomiting. The victim should drink water (two glasses at most) if conscious. Seek immediate medical attention.[1][2]

## Troubleshooting Guide

Issue 1: I observe fumes when opening the container of **Molybdenum(VI) tetrachloride oxide**.

- Cause: This is likely due to the compound reacting with moisture in the ambient air, producing hydrogen chloride gas.[2]
- Solution: Immediately close the container and move it to a controlled, dry environment, such as a glove box or a fume hood with a dry inert gas flow.[5][6] Ensure that all personal protective equipment, especially respiratory protection, is being worn correctly.

Issue 2: The compound has changed color or appears clumpy.

- Cause: This may indicate decomposition or reaction with moisture. **Molybdenum(VI) tetrachloride oxide** is a dark green solid, and any significant change could signify contamination.[4]
- Solution: Do not use the compromised reagent, as its reactivity and purity may be altered. Dispose of the material according to local, state, and federal regulations.[2]

Issue 3: I am unsure which type of gloves to use.

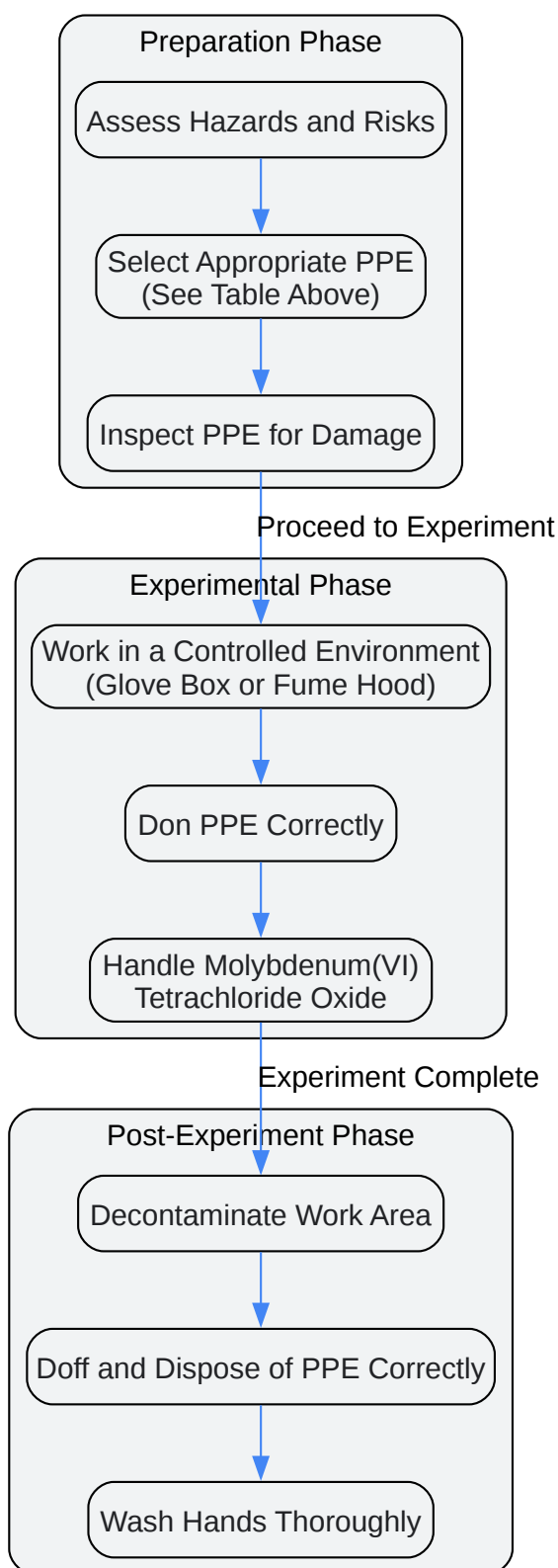
- Cause: Selecting the appropriate glove material is critical for chemical resistance.

- Solution: Use chemically resistant gloves. While specific breakthrough times are not always available for this compound, nitrile or neoprene gloves are generally recommended for handling corrosive solids. Always inspect gloves for any signs of degradation or perforation before and during use.

## Personal Protective Equipment (PPE) Summary

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and severe burns.[1][2]
Eye/Face Protection	Safety glasses with side shields and a face shield.	To protect against splashes and dust, which can cause severe eye damage.[1]
Skin and Body	A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or increased risk of exposure, a chemical-resistant apron or suit is recommended.	To protect the skin from contact with the corrosive material.[1][3]
Respiratory	A NIOSH/MSHA approved respirator with a P3 filter for particulates should be used, especially when dust may be generated or when working outside of a fume hood.	To prevent inhalation of the powder and its decomposition products, which are corrosive to the respiratory tract.[2][3]

## Experimental Workflow for Handling Molybdenum(VI) Tetrachloride Oxide



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Caption: Workflow for the safe handling of **Molybdenum(VI) tetrachloride oxide**.

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